

Application Notes and Protocols: Potassium Heptanoate in Thermal Energy Storage Systems

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Compound of Interest

Compound Name: *Potassium heptanoate*

Cat. No.: *B101067*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **potassium heptanoate** as a promising phase change material (PCM) for thermal energy storage (TES) systems. The following sections detail its thermal properties, experimental protocols for characterization and performance evaluation, and logical workflows for its application.

Introduction to Potassium Heptanoate for Thermal Energy Storage

Potassium heptanoate, the potassium salt of heptanoic acid, is an organic PCM with potential applications in medium to high-temperature thermal energy storage. Its appeal lies in its distinct melting point and significant latent heat of fusion, which are critical parameters for efficient latent heat storage. TES systems utilizing PCMs can store and release large amounts of thermal energy at a nearly constant temperature, making them valuable for applications such as solar energy storage, waste heat recovery, and temperature regulation in industrial processes.

Thermophysical Properties of Potassium Heptanoate

The effective design and implementation of a TES system are critically dependent on the thermophysical properties of the chosen PCM. Below is a summary of the available quantitative

data for **potassium heptanoate**.

Property	Value	Unit	Source
Melting Point	~571.0	K	[1]
	~297.85	°C	
Latent Heat of Fusion	105	kJ/kg	[1][2]
Thermal Stability (Decomposition Temperature)	Up to ~713 K (for C2- C12 K-carboxylates)	K	[1][3]
Specific Heat Capacity (Solid)	Data not available; experimental determination recommended.	J/(kg·K)	
Specific Heat Capacity (Liquid)	Data not available; experimental determination recommended.	J/(kg·K)	
Thermal Conductivity (Solid)	Data not available; experimental determination recommended.	W/(m·K)	
Thermal Conductivity (Liquid)	Data not available; experimental determination recommended.	W/(m·K)	

Note: A significant data gap exists for the specific heat capacity and thermal conductivity of **potassium heptanoate**. These are crucial parameters for modeling and predicting the heat transfer rates during charging and discharging cycles of a TES system. It is highly recommended that these properties be determined experimentally.

Experimental Protocols

This section outlines detailed methodologies for the synthesis, characterization, and performance evaluation of **potassium heptanoate** as a PCM for thermal energy storage.

Synthesis of Potassium Heptanoate

Objective: To synthesize **potassium heptanoate** from heptanoic acid and a potassium base.

Materials:

- Heptanoic acid
- Potassium hydroxide (KOH) or potassium carbonate (K₂CO₃)
- Ethanol (or other suitable solvent)
- Deionized water
- Magnetic stirrer with hotplate
- pH meter or pH indicator strips
- Rotary evaporator
- Vacuum oven

Procedure:

- Dissolve a known molar amount of heptanoic acid in ethanol in a reaction flask.
- In a separate beaker, dissolve a stoichiometric amount of KOH or K₂CO₃ in deionized water.
- Slowly add the potassium base solution to the heptanoic acid solution while stirring continuously.
- Monitor the pH of the reaction mixture. The reaction is complete when the pH stabilizes in the neutral to slightly alkaline range (pH 7-9).[\[2\]](#)
- Once the reaction is complete, remove the solvent using a rotary evaporator.

- Dry the resulting **potassium heptanoate** salt in a vacuum oven at a temperature below its melting point until a constant weight is achieved.

Thermal Analysis: Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and latent heat of fusion of **potassium heptanoate**.

Apparatus:

- Differential Scanning Calorimeter (DSC)

Procedure:

- Calibrate the DSC instrument using standard reference materials (e.g., indium, tin).
- Accurately weigh a small sample (5-10 mg) of dried **potassium heptanoate** into an aluminum DSC pan and seal it hermetically.
- Place the sample pan and an empty reference pan into the DSC cell.
- Heat the sample at a constant rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen) to a temperature above its melting point.
- Cool the sample at the same rate to a temperature below its crystallization point.
- Perform a second heating and cooling cycle to ensure thermal history consistency.
- Analyze the DSC curve to determine the onset temperature of melting (melting point) and integrate the area of the melting peak to calculate the latent heat of fusion.

Thermal Stability Analysis: Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition temperature of **potassium heptanoate**.

Apparatus:

- Thermogravimetric Analyzer (TGA)

Procedure:

- Place a known weight of the dried **potassium heptanoate** sample into a TGA crucible.
- Heat the sample at a constant rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen) to a high temperature (e.g., 600 °C).
- Record the mass of the sample as a function of temperature.
- The onset temperature of mass loss indicates the beginning of thermal decomposition. The C2–C12 potassium carboxylates are generally thermally stable at temperatures up to 713 K.
[1][3]

Thermal Cycling Stability Test

Objective: To evaluate the long-term thermal reliability of **potassium heptanoate** after repeated melting and freezing cycles.

Apparatus:

- Thermal cycler or a custom-built setup with a heating and cooling system
- DSC instrument

Procedure:

- Encapsulate a sample of **potassium heptanoate** in a sealed container.
- Subject the sample to repeated thermal cycles, heating it above its melting point and cooling it below its crystallization point.
- After a predetermined number of cycles (e.g., 100, 500, 1000), analyze the sample using DSC to determine any changes in its melting point and latent heat of fusion. A stable material will show minimal degradation in these properties.

Corrosion and Compatibility Test

Objective: To assess the compatibility of **potassium heptanoate** with potential container materials.

Apparatus:

- High-temperature furnace
- Sealed crucibles made of the candidate container materials (e.g., stainless steel, aluminum)
- Scanning Electron Microscope (SEM) with Energy Dispersive X-ray Spectroscopy (EDS)

Procedure:

- Place coupons of the candidate container materials in separate crucibles.
- Add **potassium heptanoate** to each crucible, ensuring the coupons are fully immersed.
- Seal the crucibles and place them in a high-temperature furnace set to a temperature slightly above the melting point of **potassium heptanoate**.
- Maintain the temperature for an extended period (e.g., 100, 500, 1000 hours).
- After the test duration, remove the coupons, clean them, and analyze them for any signs of corrosion, such as mass loss, pitting, or changes in surface morphology using SEM-EDS.

Thermal Performance Test in a Lab-Scale TES Unit

Objective: To evaluate the heat transfer characteristics and overall performance of **potassium heptanoate** in a prototype thermal energy storage system.

Apparatus:

- A lab-scale shell-and-tube or similar heat exchanger unit
- Heat transfer fluid (HTF) circulation loop with a pump and heater/cooler
- Temperature sensors (thermocouples or RTDs) placed at various points within the PCM and HTF

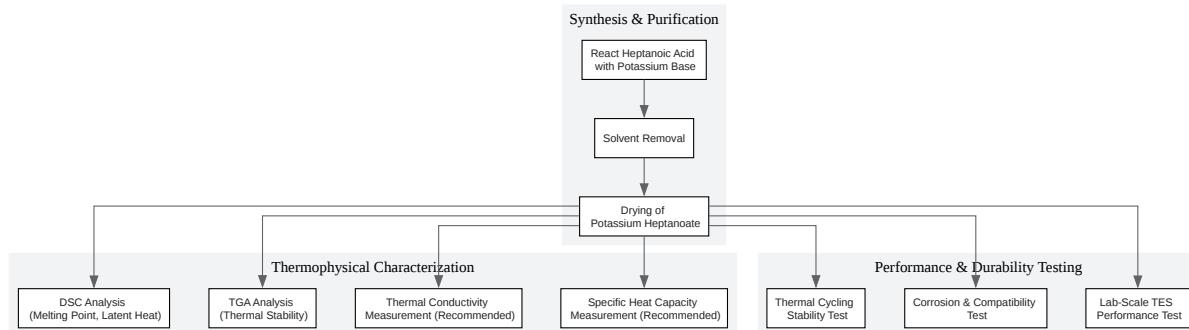
- Flow meter
- Data acquisition system

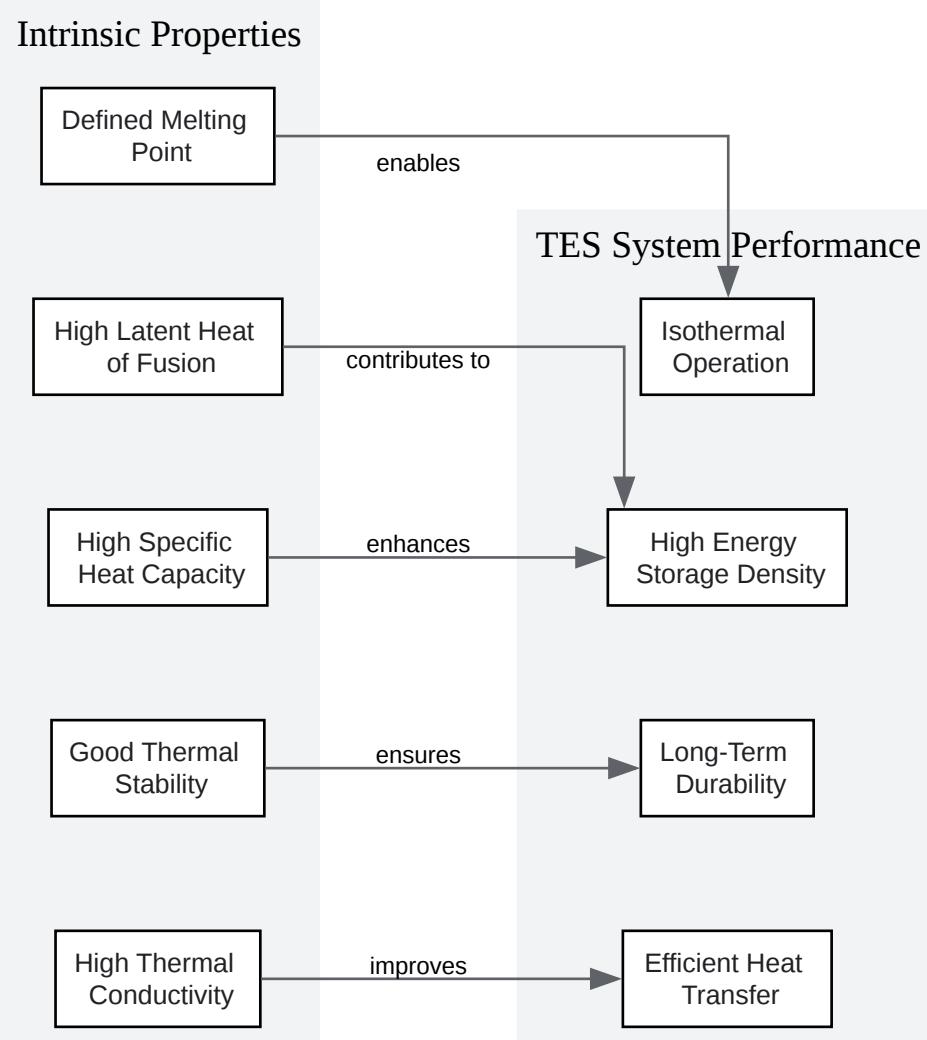
Procedure:

- Fill the shell side of the heat exchanger with **potassium heptanoate**.
- Charging Process: Circulate the hot HTF through the tubes at a constant temperature and flow rate. Record the temperature profiles of the PCM and HTF over time until the PCM is completely melted.
- Discharging Process: Circulate the cold HTF through the tubes. Record the temperature profiles of the PCM and HTF over time until the PCM is completely solidified.
- Analyze the temperature data to determine the charging and discharging times, heat transfer rates, and overall thermal efficiency of the system.

Visualization of Workflows and Relationships

The following diagrams, generated using Graphviz (DOT language), illustrate key experimental workflows and logical relationships in the evaluation of **potassium heptanoate** for thermal energy storage.





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. ijert.org [ijert.org]

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